

Application Note: Precision Synthesis of 3,4-Dimethoxy-5-hydroxycinnamic Acid

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Compound of Interest

Compound Name: 3,4-Dimethoxy-5-hydroxycinnamic acid

Cat. No.: B15047536

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Compound ID: **3,4-Dimethoxy-5-hydroxycinnamic acid** (Iso-sinapic acid) CAS: 38421-98-6
Molecular Weight: 224.21 g/mol Target Audience: Medicinal Chemists, Process Development Scientists

Executive Summary & Retrosynthetic Logic

3,4-Dimethoxy-5-hydroxycinnamic acid is a critical phenylpropanoid metabolite and a structural analogue of sinapic acid. Unlike its isomer sinapic acid (3,5-dimethoxy-4-hydroxycinnamic acid), the 5-hydroxy-3,4-dimethoxy substitution pattern requires strict regiocontrol during synthesis to prevent the formation of the thermodynamically favored symmetric 3,4,5-trimethoxy or 4-hydroxy analogues.

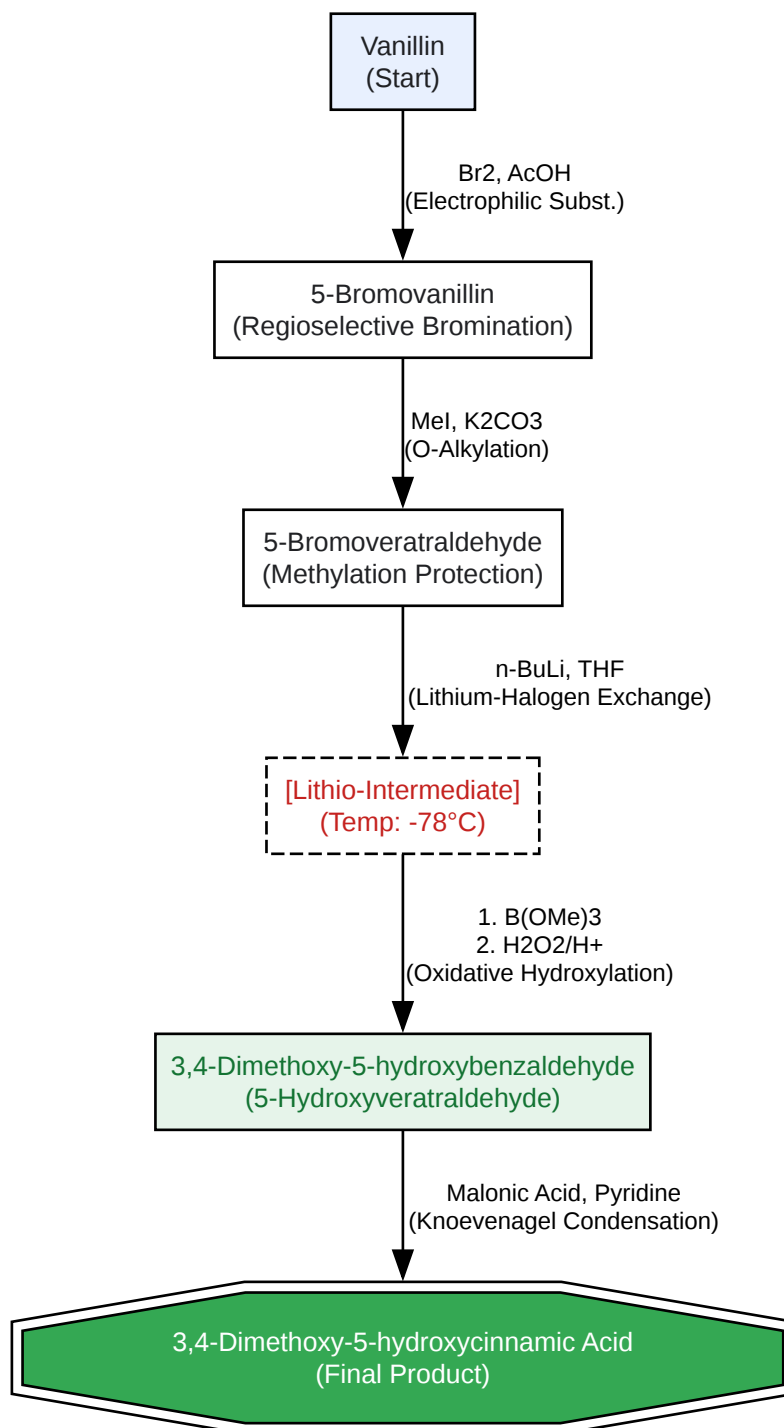
This protocol rejects the low-yield "selective demethylation" of 3,4,5-trimethoxycinnamic acid, which often yields inseparable mixtures. Instead, we employ a Linear Constructive Strategy via the regioselective hydroxylation of a 5-bromoveratraldehyde precursor, followed by a Knoevenagel extension. This ensures 100% regiochemical integrity of the final aromatic substitution pattern.

Retrosynthetic Pathway

- Target: **3,4-Dimethoxy-5-hydroxycinnamic acid**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Precursor: 3,4-Dimethoxy-5-hydroxybenzaldehyde (5-Hydroxyveratraldehyde).
- Intermediate: 5-Bromoveratraldehyde (via methylation of 5-bromovanillin).
- Starting Material: Vanillin (3-Methoxy-4-hydroxybenzaldehyde).

Visualizing the Synthetic Logic

The following directed graph illustrates the critical path and decision nodes for this synthesis.



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Caption: Step-wise synthetic flow ensuring regiochemical fidelity at the 5-position.

Module 1: Precursor Engineering (The Aldehyde)

Objective: Synthesize 3,4-dimethoxy-5-hydroxybenzaldehyde (5-hydroxyveratraldehyde).

Critical Control Point: The conversion of the aryl bromide to the phenol requires anhydrous conditions to prevent side reactions.

Step 1.1: Synthesis of 5-Bromoveratraldehyde

Rationale: We must block the 4-hydroxy group of 5-bromovanillin with a methyl group to direct the subsequent lithiation solely to the 5-bromo position.

Reagents:

- 5-Bromovanillin (Commercial or synthesized from Vanillin + [5](#)).
- Methyl Iodide () or Dimethyl Sulfate ().
- Potassium Carbonate ().
- Solvent: DMF or Acetone.

Protocol:

- Dissolution: Dissolve 50.0 g (216 mmol) of 5-bromovanillin in 250 mL of DMF in a 1L round-bottom flask.
- Base Addition: Add 45.0 g (325 mmol) of anhydrous . The suspension will turn bright yellow (phenolate formation).
- Alkylation: Add 20 mL (320 mmol) of Methyl Iodide dropwise over 30 minutes. Caution: Exothermic.

- Reaction: Stir at 60°C for 4 hours. Monitor via TLC (Hexane:EtOAc 7:3). The starting material spot () should disappear, replaced by the less polar product ().
- Workup: Pour the mixture into 1.5 L of ice water. The product will precipitate as a white/pale yellow solid.
- Purification: Filter, wash with water, and recrystallize from Ethanol.
 - Yield Target: >90%
 - Appearance: White crystalline needles.
 - Identity: 5-Bromoveratraldehyde (3,4-dimethoxy-5-bromobenzaldehyde).

Step 1.2: Regiospecific Hydroxylation (The Jacob-Shulgin Modification)

Rationale: Direct nucleophilic substitution of the bromide is difficult. We utilize Lithium-Halogen exchange followed by boronate oxidation to install the hydroxyl group cleanly.

Protocol:

- Setup: Flame-dry a 1L three-neck flask under Argon atmosphere.
- Solvation: Dissolve 24.5 g (100 mmol) of 5-Bromoveratraldehyde in 300 mL of anhydrous THF. Cool to -78°C (Dry ice/Acetone bath).
- Lithiation: Add 44 mL of n-Butyllithium (2.5 M in hexanes, 110 mmol) dropwise over 45 minutes. Maintain temp < -70°C.
 - Mechanistic Note: The bromine is exchanged for lithium, creating a nucleophilic aryl species.
- Boronation: After stirring for 30 mins at -78°C, add 18 mL (160 mmol) of Trimethyl borate (

) in one portion.

- Equilibration: Allow the mixture to warm to 0°C over 2 hours. A thick precipitate (aryl boronate) may form.
- Oxidation:
 - Add 20 mL of Glacial Acetic Acid (to neutralize excess base).
 - Add 35 mL of 30% Hydrogen Peroxide () dropwise. Caution: Highly Exothermic.
 - Stir at room temperature for 12 hours.
- Extraction: Dilute with water, extract with Dichloromethane (DCM) (3x). Wash organics with 5% Sodium Bisulfite (to quench peroxides) and Brine.
- Isolation: Evaporate solvent. The residue is often an oil. Purify via flash column chromatography (Silica, Hexane:EtOAc 2:1) or recrystallize from Toluene/Heptane.^[5]
 - Product: 3,4-Dimethoxy-5-hydroxybenzaldehyde.
 - Yield Target: 65-75%.

Module 2: The Cinnamic Framework (Knoevenagel Condensation)

Objective: Extend the carbon chain using Malonic Acid to form the -unsaturated acid.

Reagents:

- 3,4-Dimethoxy-5-hydroxybenzaldehyde (from Module 1).^{[3][4]}
- Malonic Acid (2.2 equivalents).
- Pyridine (Solvent/Base).^[6]

- Piperidine (Catalyst, 0.1 eq).
- Aniline (Optional co-catalyst for difficult substrates).

Protocol:

- Charge: In a 250 mL round-bottom flask, combine:
 - 18.2 g (100 mmol) 3,4-Dimethoxy-5-hydroxybenzaldehyde.
 - 22.9 g (220 mmol) Malonic Acid.
 - 40 mL Pyridine.
 - 1.0 mL Piperidine.
- Condensation Phase: Heat the mixture to 85°C for 1 hour. The solid malonic acid will dissolve, and the solution will darken.
- Decarboxylation Phase: Increase temperature to 105-110°C and reflux for 3 hours.
 - Observation: Evolution of gas bubbles indicates successful decarboxylation of the intermediate dicarboxylic acid.
- Quench: Cool the mixture to 50°C. Pour slowly into a stirred beaker containing 200 mL of ice-cold concentrated HCl (diluted 1:1 with water).
 - Mechanistic Note: The acid neutralizes the pyridine and protonates the cinnamate salt, causing the free acid to precipitate.
- Crystallization: Stir the acidic slurry at 0°C for 2 hours. The product will crystallize as a beige/yellow solid.
- Filtration: Filter the crude solid and wash copiously with cold water to remove pyridinium salts.

Module 3: Purification & Validation

Objective: Achieve >98% purity suitable for biological assays or standard referencing.

Recrystallization Protocol:

- Dissolve the crude acid in a minimum amount of boiling Ethanol/Water (80:20).
- Add activated charcoal (1% w/w), boil for 5 mins, and filter hot through Celite to remove color impurities.
- Allow the filtrate to cool slowly to room temperature, then refrigerate at 4°C overnight.
- Collect crystals via vacuum filtration.[\[7\]](#)

Analytical Specifications:

Parameter	Specification	Method
Appearance	Off-white to pale yellow powder	Visual
Melting Point	165 - 168°C	Capillary MP
¹ H-NMR (DMSO-d ₆)	3.78 (s, 3H, OMe), 3.82 (s, 3H, OMe), 6.4 (d, 1H, Vinyl), 7.5 (d, 1H, Vinyl), 9.2 (s, OH)	400 MHz NMR
Mass Spec	[M-H] ⁻ = 223.06	ESI-MS (Negative Mode)
Solubility	Soluble in DMSO, MeOH, EtOH; Insoluble in Water	Solubility Test

Troubleshooting Guide

Problem	Probable Cause	Corrective Action
Low Yield in Step 1.2	Incomplete Lithiation or Moisture	Ensure THF is distilled over Na/Benzophenone. Maintain -78°C strictly.
Product is Oily (Step 1.2)	Incomplete oxidation or mixed borates	Perform acid hydrolysis (2M HCl) vigorously before extraction to break borate esters.
No Precipitation (Step 2)	Pyridine not fully neutralized	Ensure final pH is < 2. Add more HCl if necessary.
Impurity in Final NMR	Decarboxylation incomplete	Ensure reflux at 110°C is maintained until gas evolution ceases completely.

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